Technical Guide: Structure, Synthesis, and Analysis of C-Labeled Triphenylmethanol

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Compound of Interest

Compound Name:	*Triphenyl(methanol-13C)*
CAS No.:	*3881-15-0*
Cat. No.:	*B1628487*

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Executive Summary

Triphenylmethanol (TPM) is a sterically hindered tertiary alcohol often used as a structural motif in trityl-based protecting groups and drug scaffolds.[1][2] The

C-labeled variant (Triphenylmethanol-

-

C) serves as a critical stable isotope-labeled internal standard (SIL-IS) in quantitative mass spectrometry and a mechanistic probe in NMR spectroscopy.[1][2] This guide provides a rigorous breakdown of its physicochemical properties, synthesis via Grignard reagents, and validation protocols for pharmaceutical applications.

Part 1: Structural Characterization & Molecular Weight Analysis[2]

Chemical Structure

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The molecule consists of a central tetrahedral carbon atom bonded to three phenyl rings and one hydroxyl group.[3][4] In the

-

C variant, the central carbinol carbon is enriched with the stable carbon-13 isotope (

C), shifting its nuclear magnetic resonance and mass spectrometric signature.

- IUPAC Name: Triphenyl(

  C)methanol[1][5]
- Molecular Formula:

  C

  C

  H

  O[1]
- CAS Number: 3881-15-0[1][2][5][6]

Molecular Weight Calculations

Precise molecular weight determination is essential for high-resolution mass spectrometry (HRMS).[1][2] The table below contrasts the natural abundance isotopologue with the specific

-

C labeled variant.

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Property	Natural Triphenylmethanol (C-Dominant)	- C-Triphenylmethanol (Labeled)	Difference ( )
Formula	C H O	C C H O	+1 Neutron
Monoisotopic Mass	260.1201 Da	261.1235 Da	+1.0034 Da
Average Mol.[1][2] Weight	260.33 g/mol	261.32 g/mol	~1.0 g/mol
13C-NMR Shift (-C)	~82.0 ppm (weak)	~82.0 ppm (enhanced doublet/singlet)	Signal Intensity

Note on Mass Shift: The mass difference of 1.00335 Da is critical for setting mass spectrometer inclusion windows. In Multiple Reaction Monitoring (MRM), the precursor ion transition will shift from m/z 260

183 (trityl cation) to m/z 261

184.

Part 2: Synthesis & Production Workflows

Retrosynthetic Strategy

The most robust route to

-

C-triphenylmethanol utilizes the Grignard reaction.[2] To introduce the label specifically at the central carbon, one must use a

C-labeled electrophile.

- Reagent A: Phenylmagnesium bromide (PhMgBr) – Nucleophile[1]
- Reagent B: Diethyl carbonate-

  C (or Methyl benzoate-carbonyl-

  C) – Electrophile[1][2]

Using Diethyl carbonate-

C is preferred for symmetry and atom economy, allowing the addition of three phenyl equivalents to a single labeled carbon core.

Detailed Experimental Protocol

Safety Precaution: Grignard reagents are moisture-sensitive.[1][2][7] All glassware must be flame-dried or oven-dried (

C) and flushed with Argon/Nitrogen.[1][2]

Step 1: Preparation of Grignard Reagent

- Charge a 3-neck round-bottom flask with Magnesium turnings (3.5 eq) and a crystal of Iodine.
- Add anhydrous diethyl ether (Et

  O) or THF.[1][2]
- Add Bromobenzene (3.3 eq) dropwise.[1][2] Initiate reflux to form PhMgBr.[1][2][8]
  - Observation: Disappearance of Mg metal and formation of a cloudy/brown solution indicates success.[2]

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Step 2: Isotope Labeling Reaction

- Cool the PhMgBr solution to 0°C.
- Dissolve Diethyl carbonate-

  C (1.0 eq) in anhydrous Et

  O.
- Add the labeled carbonate solution dropwise to the Grignard reagent.[1][2]
  - Mechanism:[1][2][8][9][10] The first addition forms the benzoate; the second and third additions form the alkoxide.
- Allow to warm to room temperature and reflux for 2 hours to drive the reaction to completion (overcoming steric hindrance of the trityl center).

Step 3: Quenching and Isolation

- Cool mixture to 0°C.
- Slowly add saturated Ammonium Chloride (NH

  Cl) or 1M HCl to hydrolyze the magnesium alkoxide.[1][2]
  - Critical Control: Exothermic reaction; control addition rate to prevent solvent boil-over.[1][2]
- Extract organic layer with Et

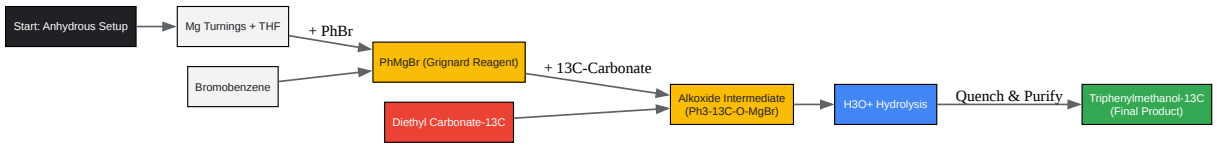
  O. Wash with brine, dry over Na

  SO

  .
- Purification: Recrystallize from hot Ethanol or Benzene/Petroleum Ether (1:4) to remove biphenyl byproducts.[1][2]

Synthesis Workflow Diagram

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Caption: Figure 1. Grignard synthesis pathway for

-

C-Triphenylmethanol using labeled carbonate precursors.

Part 3: Analytical Validation (QC)

Trustworthiness in stable isotope labeling requires verifying both chemical purity and isotopic enrichment.[1][2]

Nuclear Magnetic Resonance (NMR)

- C-NMR (CDCl

  , 100 MHz):

  - Natural TPM: Signal at 82.0 ppm is small (1.1% natural abundance).[1][2]
  - Labeled TPM: Signal at 82.0 ppm is the dominant peak (enhanced >100x).[1][2]
  - Coupling: If proton-coupled, the central carbon appears as a singlet (no attached protons), confirming the quaternary structure.

- H-NMR:

  - Aromatic multiplet at 7.2 – 7.4 ppm.[1][2]
  - Hydroxyl proton (-OH) singlet at ~2.8 ppm (concentration dependent).[1][2]

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Mass Spectrometry (MS)[1]

- Technique: ESI+ or APCI.[1][2]
- Criteria:
  - Observe parent ion

    ,

    , or the trityl cation

    .[1]
  - Trityl Cation: The loss of -OH generates a stable carbocation.[2][4]
    - Unlabeled m/z: 243.12.[1][2]
    - Labeled m/z: 244.12.[1][2]
  - Isotopic Purity: Calculate ratio of intensity

    .[1][2] Target >99%.

Part 4: Applications in Drug Development[13][14]

Bioanalytical Internal Standard (SIL-IS)

In DMPK (Drug Metabolism and Pharmacokinetics) studies,

C-Triphenylmethanol is used to quantify trityl-containing drugs (e.g., Clotrimazole, Trityl-olmesartan intermediates).[1][2]

- Why

  C over Deuterium? Deuterium (

  H) on phenyl rings can undergo metabolic exchange (H/D exchange) or exhibit kinetic isotope effects (KIE) that alter retention time.[1][2] The

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C label at the quaternary center is metabolically stable and co-elutes perfectly with the analyte, ensuring maximum precision in LC-MS/MS.

Metabolic Stability Tracking

Researchers use the label to track the fate of the trityl moiety. If the central carbon bond is cleaved (e.g., oxidative dealkylation), the

C label allows identification of the specific metabolite fragment carrying the central carbon, distinguishing it from phenyl ring hydroxylation metabolites.

References

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- To cite this document: BenchChem. [Technical Guide: Structure, Synthesis, and Analysis of C-Labeled Triphenylmethanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1628487/docs#technical-guide-structure-synthesis-and-analysis-of-c-labeled-triphenylmethanol]

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